

Essential Safety and Operational Guide for Handling 7-Methylquinolin-8-amine

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Compound of Interest

Compound Name: 7-Methylquinolin-8-amine

Cat. No.: B1267949

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This guide provides immediate, essential safety and logistical information for **7-Methylquinolin-8-amine**, including detailed personal protective equipment (PPE) requirements, a step-by-step operational workflow for a typical synthetic procedure, and a comprehensive disposal plan.

Quantitative Data Summary

The following table summarizes the key quantitative data for **7-Methylquinolin-8-amine** and its associated hazards.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ N ₂	[1]
Molecular Weight	158.20 g/mol	[1]
Melting Point	46-48 °C	[2]
Boiling Point (Predicted)	326.2 ± 27.0 °C	[2]
Density (Predicted)	1.169 ± 0.06 g/cm ³	[2]
GHS Hazard Statements	H302, H312, H317, H411	[1][2]
Hazard Class	Acute Toxicity 4 (Oral), Acute Toxicity 4 (Dermal), Skin Sensitization 1, Aquatic Chronic 2	[1]

GHS Hazard Statement Codes:

- H302: Harmful if swallowed.[1][2]
- H312: Harmful in contact with skin.[1][2]
- H317: May cause an allergic skin reaction.[1][2]
- H411: Toxic to aquatic life with long lasting effects.[1][2]

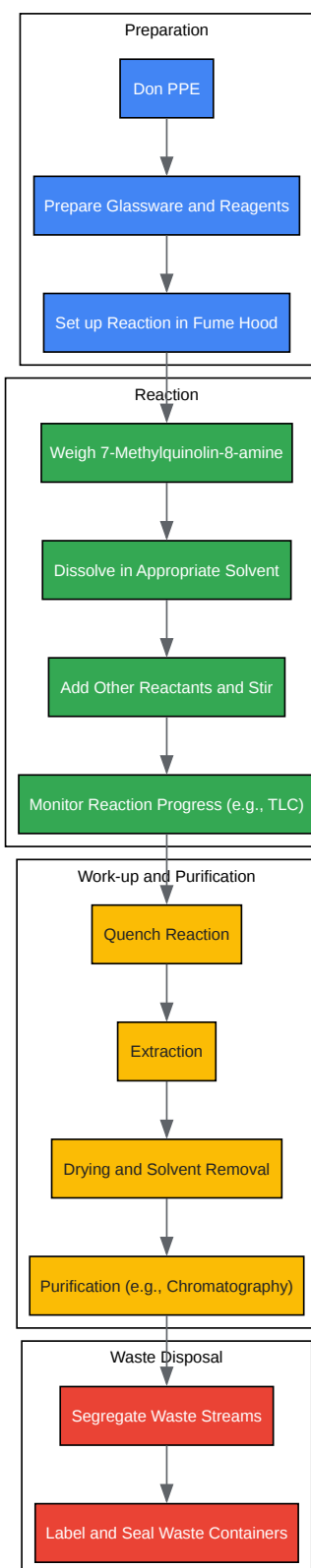
Personal Protective Equipment (PPE)

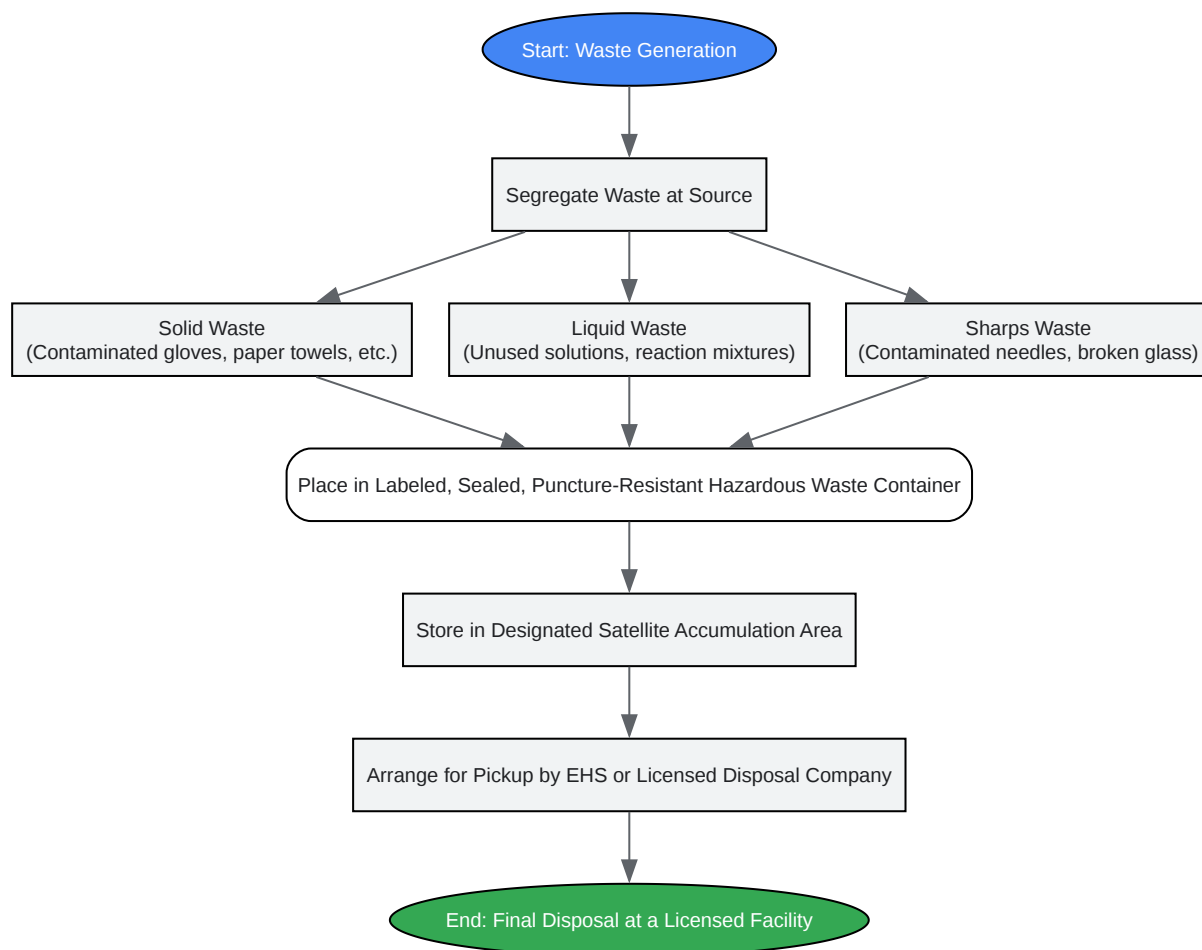
Strict adherence to PPE protocols is mandatory to ensure personal safety when handling **7-Methylquinolin-8-amine**.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves should be inspected for integrity before each use.	To prevent skin contact, as the compound is harmful upon dermal absorption.[3]
Eye/Face Protection	Chemical safety goggles with side-shields or a full-face shield.	To protect eyes from splashes or dust particles of the solid compound.[3][4]
Skin and Body Protection	A full-length laboratory coat must be worn.	To protect skin and clothing from contamination.[3]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If significant dust is expected, a NIOSH-approved respirator is recommended.	To prevent inhalation of the compound, which can be harmful.[3]

Experimental Workflow: Synthesis Involving 7-Methylquinolin-8-amine

7-Methylquinolin-8-amine is a key intermediate in the synthesis of compounds such as Baquiloprim.[5] The following diagram illustrates a typical workflow for a laboratory-scale chemical synthesis involving a solid amine reactant like **7-Methylquinolin-8-amine**.





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